

# Technical Guide: 2-Isopropylbenzaldehyde (CAS: 6502-22-3)

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## Compound of Interest

Compound Name: 2-Isopropylbenzaldehyde

Cat. No.: B3021911

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This technical guide provides comprehensive information on the chemical properties and safety protocols for **2-isopropylbenzaldehyde**. The following sections detail its identifiers, physical and chemical properties, and essential safety and handling information to ensure its proper use in a laboratory setting.

## Chemical Identification and Properties

**2-Isopropylbenzaldehyde** is an organic compound with the chemical formula  $C_{10}H_{12}O$ .<sup>[1]</sup> It is a substituted benzaldehyde with an isopropyl group at the ortho position.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **2-isopropylbenzaldehyde**.

Property	Value	Reference
CAS Number	6502-22-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C10H12O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	148.2 g/mol	<a href="#">[1]</a>
Physical Form	Liquid	<a href="#">[2]</a>
Purity	95%	<a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a>

## Safety Information

Proper handling of **2-isopropylbenzaldehyde** is crucial to ensure laboratory safety. This section outlines the GHS classifications and necessary precautionary measures.

## GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard information for **2-isopropylbenzaldehyde**:

Hazard Class	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	Irritant
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning	Irritant
Specific Target Organ Toxicity	H335: May cause respiratory irritation	Warning	Irritant

This data is based on available safety information.[\[2\]](#)

## Precautionary Statements

The following precautionary statements should be strictly followed when handling **2-isopropylbenzaldehyde**:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

## Experimental Protocols: Safe Handling and Storage

The following protocols are general guidelines for the safe handling, storage, and disposal of **2-isopropylbenzaldehyde** in a research environment.

### Personal Protective Equipment (PPE)

- Eye Protection: Wear tight-sealing safety goggles or a face shield.
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.
- Body Protection: Wear protective clothing to prevent skin contact.

### Handling Procedures

- Ensure adequate ventilation in the handling area.
- Avoid direct contact with skin and eyes.
- Do not ingest or inhale.
- Keep away from open flames, hot surfaces, and sources of ignition.[3]
- Wash hands thoroughly after handling.

### Storage

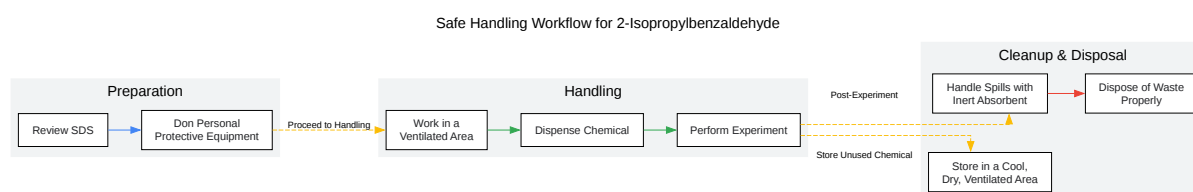
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store under an inert atmosphere.[2]
- Recommended storage temperature is between 2-8°C.[2]
- Incompatible materials to avoid are strong oxidizing agents and strong bases.[3]

## Spill and Disposal Procedures

- Spill Containment: In case of a spill, remove all sources of ignition. Use an inert absorbent material to soak up the chemical.[3]
- Disposal: Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations. Do not release into the environment.[3]

## Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-isopropylbenzaldehyde**, from preparation to disposal.



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## References

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